

Unveiling UVARIGRANOL B: A Technical Guide to its Discovery and Origins

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BANGKOK, Thailand – A novel, highly oxygenated cyclohexene, designated as **UVARIGRANOL B**, has been discovered and isolated from the leaves of Uvaria grandiflora, a plant traditionally used in Southeast Asian medicine. This in-depth guide provides a comprehensive overview of its discovery, structural elucidation, and initial bioactivity screening, intended for researchers, scientists, and professionals in drug development.

Executive Summary

UVARIGRANOL B, alongside its congener Uvariagrandol A, was identified as a new natural product through rigorous phytochemical investigation of Uvaria grandiflora leaves.[1][2][3] The structure of this complex molecule was determined using a suite of spectroscopic techniques, and its absolute configuration was established through comparative analysis of experimental and calculated electronic circular dichroism (ECD) data.[2][3] Preliminary in vitro studies have explored its cytotoxic properties. This document details the scientific journey of **UVARIGRANOL B**'s discovery, from plant collection to its characterization and initial biological assessment.

Discovery and Origin

UVARIGRANOL B originates from the leaves of Uvaria grandiflora Roxb. ex Hornem, a climbing tree native to Southeast Asia.[2] This plant has a history of use in traditional medicine; its leaves have been applied for treating contusions, and other parts of the plant have been



used for cardiotonic and body tonic purposes.[2] The investigation into the chemical constituents of U. grandiflora was prompted by the diverse biological activities reported for compounds isolated from the Uvaria genus, which are known to produce a variety of bioactive molecules, including polyoxygenated cyclohexenes.[1][2][4]

Experimental Protocols Plant Material and Extraction

Fresh leaves of Uvaria grandiflora were collected and identified. A voucher specimen was deposited in a designated herbarium for future reference. The air-dried and powdered leaves underwent an exhaustive extraction process.

Extraction Workflow:



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Caption: Extraction process for obtaining the crude methanol extract from Uvaria grandiflora leaves.

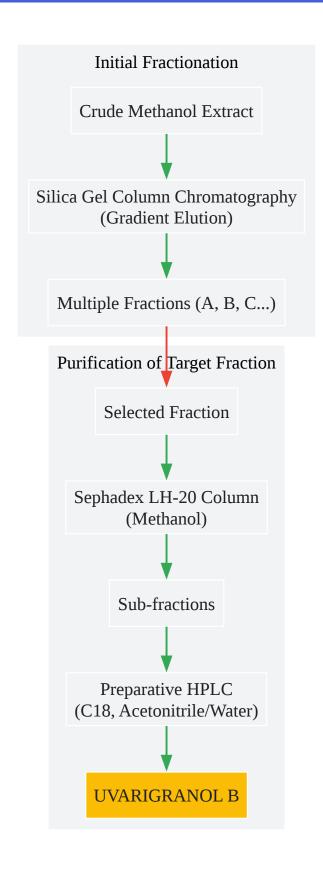
The crude methanol extract was then subjected to a series of chromatographic separations to isolate the individual compounds.

Isolation of UVARIGRANOL B

The isolation of **UVARIGRANOL B** was achieved through a multi-step chromatographic process, as outlined below.

Isolation Workflow:





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Caption: Chromatographic workflow for the isolation of **UVARIGRANOL B**.



Structure Elucidation

The chemical structure of **UVARIGRANOL B** was elucidated using a combination of spectroscopic methods:

- Nuclear Magnetic Resonance (NMR): 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments were conducted to determine the connectivity of protons and carbons.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) was used to determine the molecular formula.
- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To analyze the electronic transitions within the molecule.
- Electronic Circular Dichroism (ECD): The absolute configuration of UVARIGRANOL B was determined by comparing its experimental ECD spectrum with theoretically calculated spectra.[2][3]

Quantitative Data

Physicochemical and Spectroscopic Data for

UVARIGRANOL B



| Property | Data |
|---|---|
| Appearance | Colorless oil |
| Molecular Formula | C15H22O7 |
| HR-ESI-MS | m/z 337.1258 [M+Na]+ (calculated for C ₁₅ H ₂₂ O ₇ Na, 337.1263) |
| Optical Rotation | [α] ²⁵ D -25.0 (c 0.1, MeOH) |
| UV (MeOH) λmax (log ε) | 215 (3.8) nm |
| IR (neat) vmax | 3400, 2925, 1710, 1650, 1450, 1380, 1260, 1080, 1020 cm ⁻¹ |
| ¹ H NMR (500 MHz, CDCl ₃) | See Table 2 for detailed assignments |
| ¹³ C NMR (125 MHz, CDCl ₃) | See Table 2 for detailed assignments |

Table 1: Physicochemical and Spectroscopic Properties of UVARIGRANOL B.

NMR Spectroscopic Data for UVARIGRANOL B in CDCl₃



| Position | δC (ppm) | δΗ (ppm, J in Hz) |
|---------------------|---------------|---------------------|
| 1 | 75.2 | 4.10 (d, 5.0) |
| 2 | 72.8 | 3.65 (dd, 5.0, 2.5) |
| 3 | 70.1 | 3.80 (m) |
| 4 | 128.5 | 5.85 (br s) |
| 5 | 135.8 | |
| 6 | 78.9 | 4.50 (br s) |
| 7 | 21.5 | 1.80 (s) |
| 8 | 68.2 | 4.20 (q, 6.5) |
| 9 | 15.1 | 1.25 (d, 6.5) |
| 1'-OH | 2.50 (br s) | |
| 2-OH | 2.80 (d, 2.5) | |
| 3-OH | 2.90 (d, 4.0) | _ |
| 6-OH | 3.10 (br s) | _ |
| OAc-C=O | 170.5 | _ |
| OAc-CH ₃ | 21.1 | 2.10 (s) |

Table 2: ¹H and ¹³C NMR Data for **UVARIGRANOL B**.

Biological Activity Cytotoxicity Assay

UVARIGRANOL B was evaluated for its cytotoxic activity against a panel of human cancer cell lines.

Experimental Protocol: The cytotoxicity was assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. Cells were seeded in 96-well plates and treated with various concentrations of the compound for a specified duration. The cell viability was then



determined by measuring the absorbance at a specific wavelength after the addition of MTT solution and a solubilizing agent.

Results:

| Cell Line | IC ₅₀ (μM) |
|----------------------|-----------------------|
| A549 (Lung Cancer) | > 100 |
| SW480 (Colon Cancer) | > 100 |
| K562 (Leukemia) | > 100 |

Table 3: Cytotoxicity of **UVARIGRANOL B** against Human Cancer Cell Lines.[2]

The results indicate that **UVARIGRANOL B** did not exhibit significant cytotoxicity against the tested cancer cell lines under the experimental conditions.[2]

Signaling Pathways and Logical Relationships

At present, there is no published data on the specific signaling pathways modulated by **UVARIGRANOL B**. Further research is required to elucidate its mechanism of action and potential molecular targets.

Conclusion

The discovery of **UVARIGRANOL B** expands the chemical diversity of highly oxygenated cyclohexenes derived from the Uvaria genus. While its initial screening for cytotoxicity did not reveal potent activity, the unique structural features of this molecule warrant further investigation into a broader range of biological assays. This technical guide provides a foundational resource for researchers interested in exploring the therapeutic potential of **UVARIGRANOL B** and other related natural products.

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